

FUBP1-IN-1 cell permeability problems

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Compound of Interest

Compound Name: *FUBP1-IN-1*

Cat. No.: *B2719463*

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FUBP1-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for working with **FUBP1-IN-1**, a potent inhibitor of the FUSE binding protein 1 (FUBP1).

Frequently Asked Questions (FAQs)

Q1: What is **FUBP1-IN-1** and what is its mechanism of action?

A1: **FUBP1-IN-1** is a small molecule inhibitor of the Far Upstream Element (FUSE) Binding Protein 1 (FUBP1). It functions by interfering with the binding of FUBP1 to its single-stranded target DNA FUSE sequence.^[1] This disruption of the FUBP1-DNA interaction inhibits the transcriptional regulation of FUBP1 target genes, most notably the proto-oncogene c-MYC.

Q2: What are the key physicochemical properties of **FUBP1-IN-1**?

A2: Understanding the physicochemical properties of **FUBP1-IN-1** is crucial for designing and troubleshooting experiments. Key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	405.39 g/mol	[1]
Biochemical IC50	11.0 μ M (against FUBP1)	[1]
Solubility	Soluble in DMSO	[1]
Predicted logP	4.2	(Predicted)

Q3: How should I prepare and store **FUBP1-IN-1** stock solutions?

A3: For optimal results and to avoid issues related to compound precipitation, it is recommended to prepare a high-concentration stock solution in 100% DMSO. The provider suggests that ultrasonic treatment may be necessary to fully dissolve the compound.[1] For long-term storage, aliquot the DMSO stock solution and store at -20°C or -80°C to minimize freeze-thaw cycles. When preparing working solutions, dilute the DMSO stock into your cell culture medium. Ensure the final DMSO concentration in your assay is low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

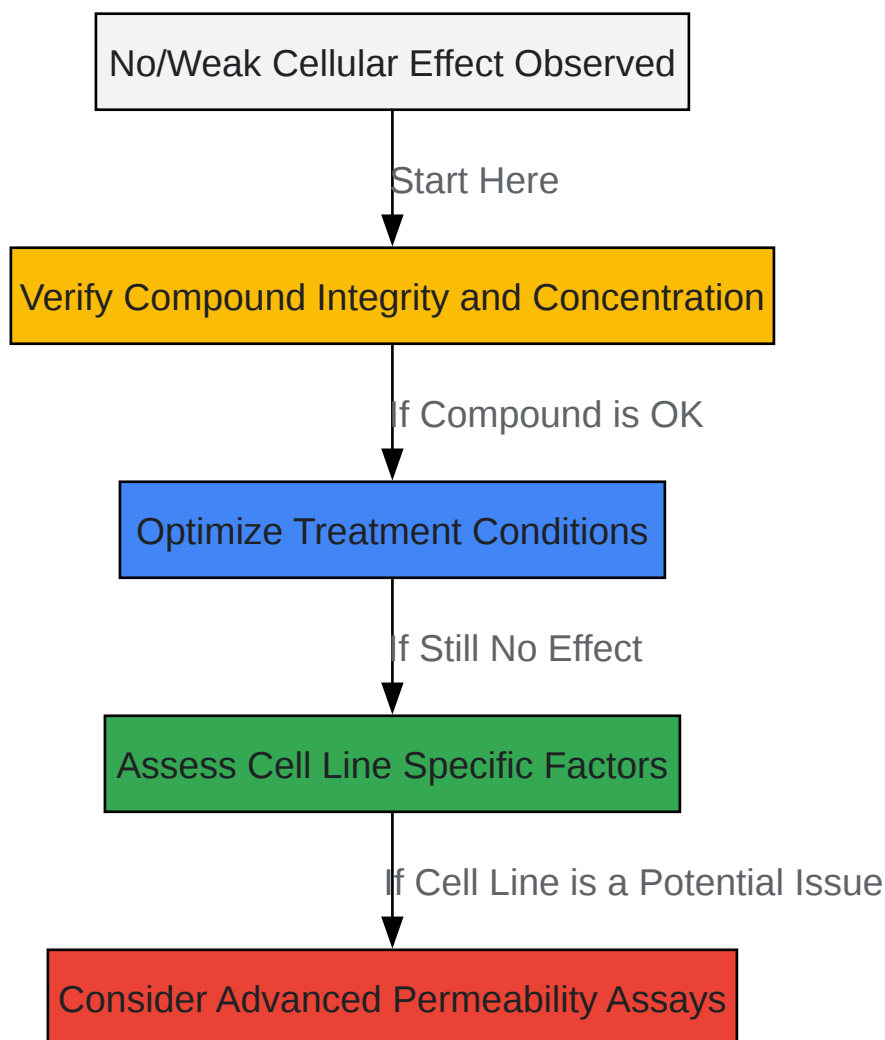
Troubleshooting Guide: Cell Permeability and Experimental Issues

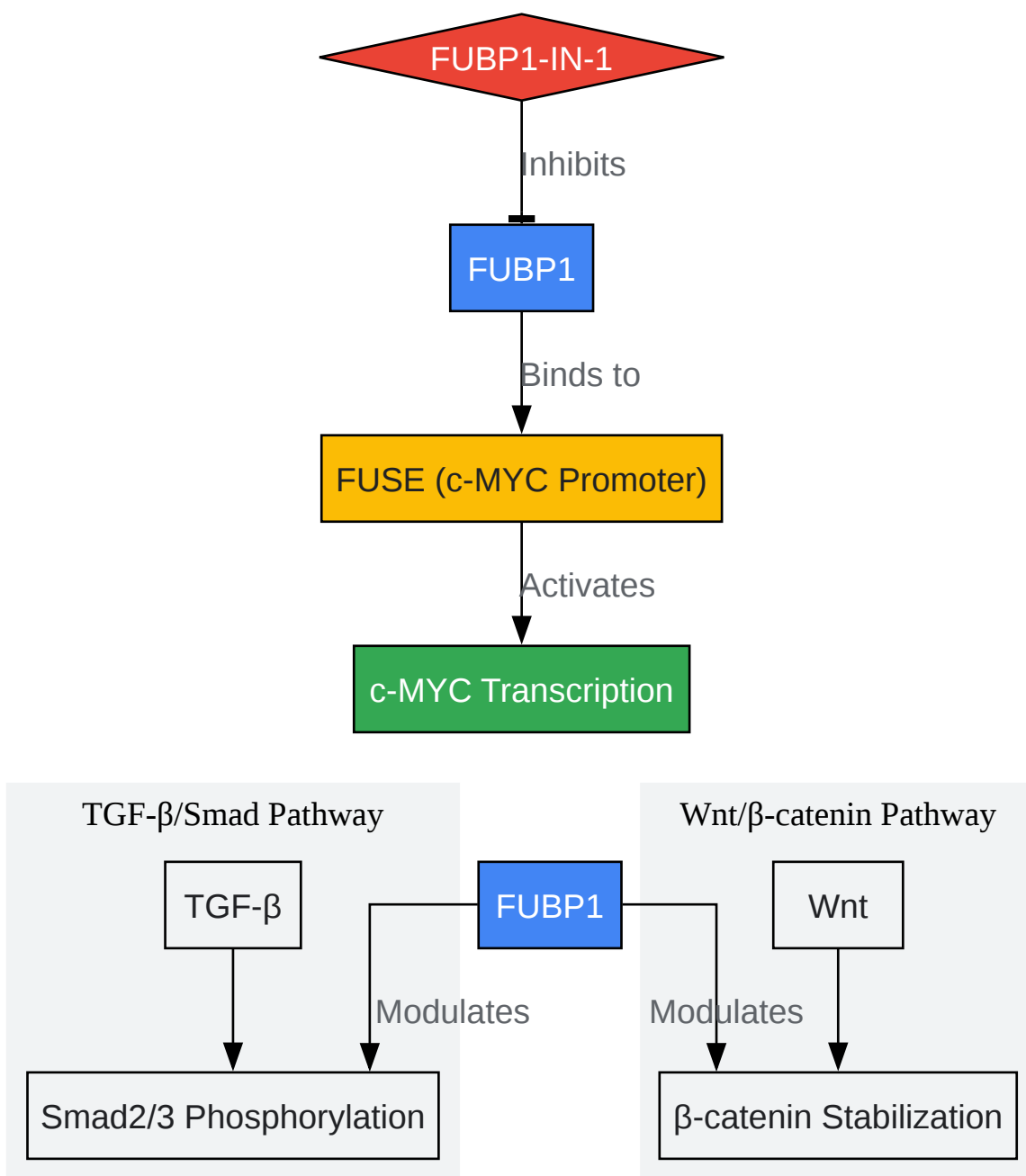
While there are no widespread reports of cell permeability issues with **FUBP1-IN-1**, the following guide addresses potential problems and provides solutions based on general principles for small molecule inhibitors.

Q4: I am not observing the expected downstream effect of FUBP1 inhibition (e.g., no change in c-MYC levels). Could this be a cell permeability issue?

A4: This is a possibility. Several factors can contribute to a lack of cellular activity. Here is a step-by-step approach to troubleshoot this issue:

Troubleshooting Workflow for Suspected Permeability Issues





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References

- 1. medchemexpress.com [medchemexpress.com]
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